

best practices for Sel-green storage and handling

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Compound of Interest

Compound Name: *Sel-green*

Cat. No.: *B8227422*

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Sel-green Technical Support Center

Welcome to the **Sel-green** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide best practices for the storage and handling of **Sel-green**, a novel fluorescent probe for the detection of selenols. Here you will find troubleshooting guides and frequently asked questions (FAQs) to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Sel-green**?

A1: Proper storage is crucial to maintain the stability and performance of **Sel-green**. Upon receipt, the lyophilized powder should be stored at -20°C or -80°C, desiccated, and protected from light.^{[1][2][3]} Once reconstituted in a suitable solvent such as DMSO, it is highly recommended to create single-use aliquots to minimize freeze-thaw cycles and store them at -20°C or -80°C in the dark.^{[2][4]}

Q2: How should I prepare a working solution of **Sel-green**?

A2: To prepare a working solution, allow the vial of **Sel-green** to warm to room temperature before opening to prevent condensation. Reconstitute the lyophilized powder in high-quality, anhydrous DMSO to create a stock solution, typically at a concentration of 1-10 mM. This stock solution should then be diluted in a serum-free medium or an appropriate buffer to the final

working concentration for your specific application. It is important to avoid buffers containing amines or thiols as they may react with the probe.

Q3: Is **Sel-green** sensitive to light?

A3: Yes, like many fluorescent probes, **Sel-green** is photosensitive. Exposure to light can lead to photobleaching, which reduces its fluorescent signal. Therefore, it is essential to protect the probe from light during storage and handling. Use amber vials or wrap tubes in aluminum foil, and minimize exposure to ambient light during experimental procedures.

Q4: For how long is the reconstituted **Sel-green** solution stable?

A4: The stability of the reconstituted solution depends on the storage conditions. When stored properly in single-use aliquots at -20°C or -80°C and protected from light, the stock solution is generally stable for at least six months. Avoid repeated freeze-thaw cycles as this can degrade the probe.

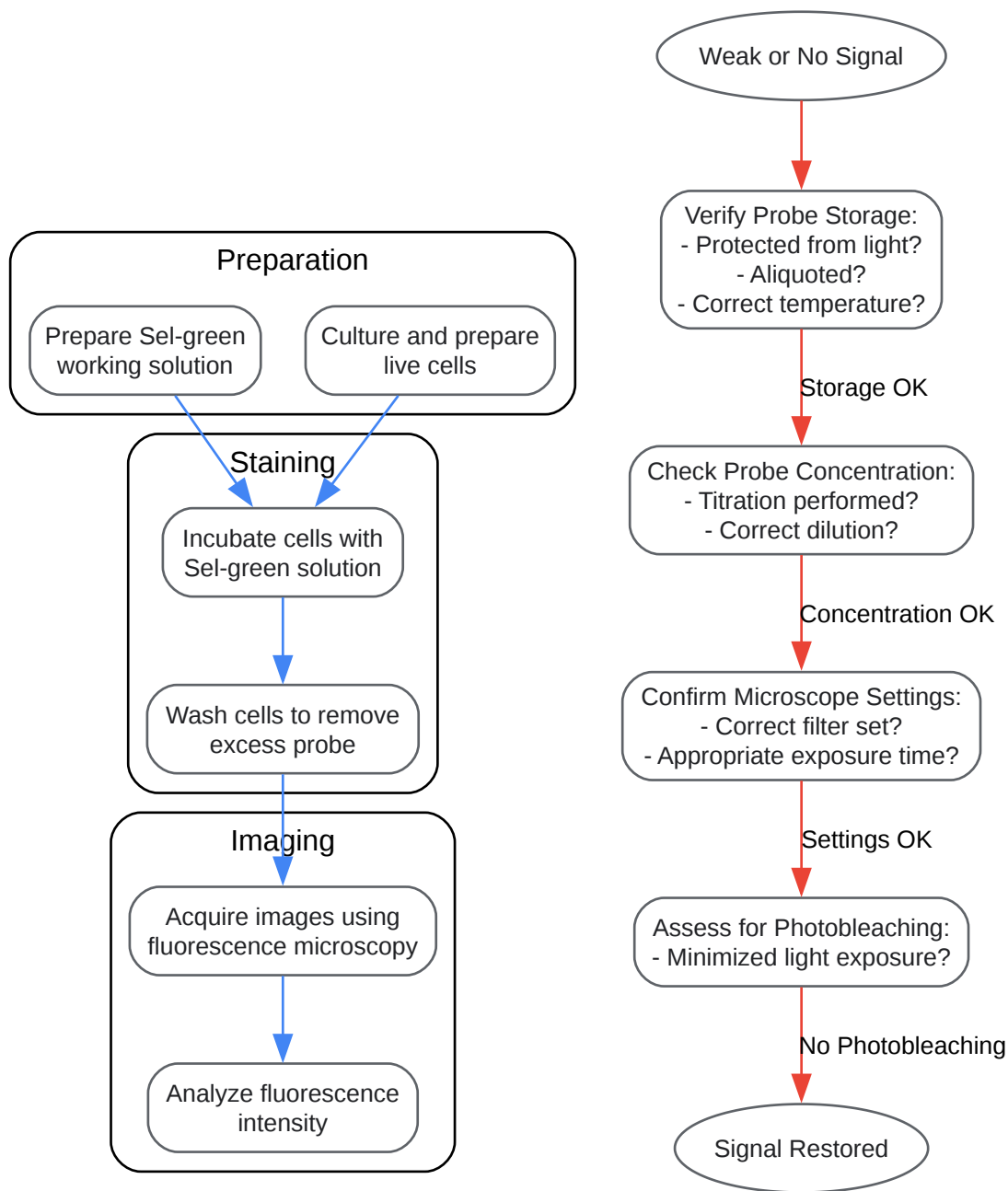
Storage and Handling Best Practices

Proper storage and handling are critical for the optimal performance of **Sel-green**. The following table summarizes the key recommendations.

Condition	Lyophilized Powder	Reconstituted Stock Solution	Working Solution
Storage Temperature	-20°C or -80°C	-20°C or -80°C	Prepare fresh for each experiment
Light Protection	Protect from light	Protect from light	Minimize light exposure during use
Freeze-Thaw Cycles	N/A	Avoid repeated cycles	N/A
Recommended Solvent	N/A	Anhydrous DMSO	Serum-free medium or appropriate buffer
Shelf-Life	Indefinite when stored properly	At least 6 months	Use immediately

Experimental Workflow for Live Cell Imaging with Sel-green

The following diagram illustrates a typical workflow for staining live cells with **Sel-green**.



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